

what is the molecular weight of Amino-PEG23-amine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Amino-PEG23-amine

Cat. No.: B8104204

[Get Quote](#)

Technical Guide: Amino-PEG23-amine

Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed overview of the physicochemical properties of **Amino-PEG23-amine**, a monodisperse polyethylene glycol (PEG) linker. It is a bifunctional crosslinker with terminal primary amine groups, making it a valuable tool in bioconjugation, drug delivery, and surface modification.

Physicochemical Properties

Amino-PEG23-amine is a hydrophilic linker composed of 23 ethylene glycol units capped at both ends with amino groups. This structure imparts water solubility to conjugated molecules. The quantitative properties of this compound are summarized below.

Data Presentation

Property	Value	Source
Molecular Weight	1073.3 g/mol	[1] [2] [3] [4]
Molecular Formula	C48H100N2O23	[1]
Purity	>95%	
CAS Number	24991-53-5	
Structure	Linear Diamino-PEG	

Methodology for Molecular Weight Determination

The molecular weight of a monodisperse compound like **Amino-PEG23-amine** is calculated based on its chemical formula, which has been confirmed by analytical techniques.

Experimental Protocol: Theoretical Molecular Weight Calculation

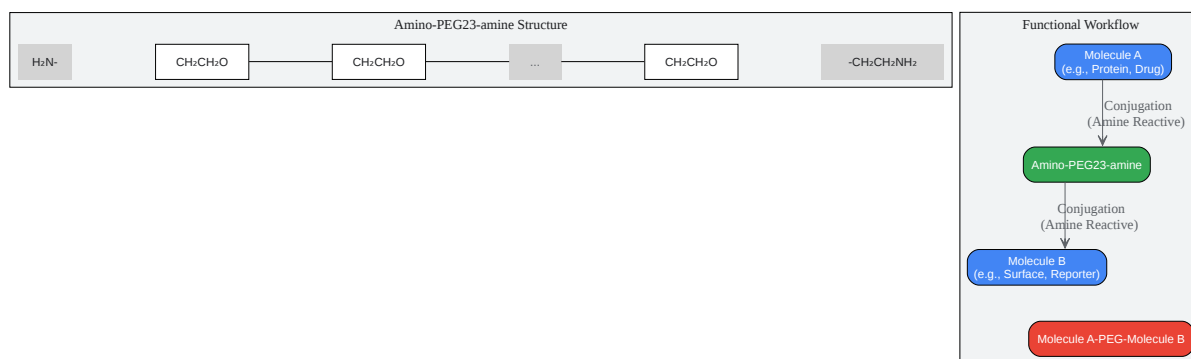
- Identify the Chemical Formula: The elemental composition of the molecule is first determined. For **Amino-PEG23-amine**, the formula is C48H100N2O23.
- Determine Atomic Weights: The standard atomic weight of each element is used:
 - Carbon (C): ~12.011 u
 - Hydrogen (H): ~1.008 u
 - Nitrogen (N): ~14.007 u
 - Oxygen (O): ~15.999 u
- Calculate Total Mass: The molecular weight is the sum of the atomic weights of all atoms in the molecule:
 - $MW = (48 * 12.011) + (100 * 1.008) + (2 * 14.007) + (23 * 15.999)$
 - $MW = 576.528 + 100.8 + 28.014 + 367.977$
 - $MW \approx 1073.319 \text{ g/mol}$

This calculated value is consistent with the supplier-provided molecular weight of 1073.3 g/mol

Structural and Functional Relationships

Amino-PEG23-amine's utility stems from its linear structure and terminal reactive groups. The central PEG chain provides spacing and hydrophilicity, while the terminal amines allow for covalent attachment to other molecules.

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Schematic of **Amino-PEG23-amine** structure and bioconjugation workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Amino-PEG23-Amine - CD Bioparticles [cd-bioparticles.net]
- 2. Amino-PEG23-amine, 24991-53-5 | BroadPharm [broadpharm.com]
- 3. Amino PEG, Amino linker, PEG Amine, Crosslinker | BroadPharm [broadpharm.com]
- 4. Amino-PEG23-amine-陕西新研博美生物科技有限公司 [xinyanbm.com]
- To cite this document: BenchChem. [what is the molecular weight of Amino-PEG23-amine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8104204#what-is-the-molecular-weight-of-amino-peg23-amine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com